

Spectroscopic Data and Analysis of Kadsuphilol B: A Technical Guide

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Compound of Interest

Compound Name: *kadsuphilol B*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **kadsuphilol B**, a dibenzocyclooctadiene lignan isolated from *Kadsura philippinensis*. The information presented herein is crucial for the identification, characterization, and further development of this natural product. The data is compiled from the original structure elucidation study by Shen et al. (2007).

Mass Spectrometry Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) was utilized to determine the molecular formula of **kadsuphilol B**.

Compound	Molecular Formula	Calculated Mass [M+Na] ⁺	Found Mass [M+Na] ⁺
Kadsuphilol B	C ₂₉ H ₃₄ O ₁₀	593.2008	593.1993

Nuclear Magnetic Resonance (NMR) Data

The structural elucidation of **kadsuphilol B** was achieved through extensive 1D and 2D NMR spectroscopy. The ¹H and ¹³C NMR data were acquired in CDCl₃ at 400 MHz and 100 MHz, respectively.

¹H NMR Spectroscopic Data

Position	δH (ppm)	Multiplicity	J (Hz)
1	6.64	s	11.2
4	6.81	s	
6	4.60	d	
7	2.25	m	9.6
8	2.15	m	
9	4.68	d	
10α	2.05	m	7.2
10β	1.75	m	
11	5.15	s	
17-Me	1.05	d	7.2
18-Me	0.88	d	
2'-OH	5.65	br s	
3'-OH	5.68	br s	
2-OMe	3.87	s	
3-OMe	3.90	s	
12-OMe	3.78	s	
13-OMe	3.75	s	
14-OMe	3.32	s	
Angeloyl			
2''	6.10	qq	7.2, 1.2
3''-Me	1.98	dq	7.2, 1.2
4''-Me	1.85	qd	1.2, 1.2

^{13}C NMR Spectroscopic Data

Position	δC (ppm)
1	109.9
2	151.8
3	151.6
4	112.9
5	135.2
6	78.9
7	44.5
8	33.1
9	71.5
10	42.3
11	81.9
12	139.8
13	141.2
14	86.1
15	132.5
16	125.1
17-Me	14.2
18-Me	19.8
2-OMe	56.1
3-OMe	56.0
12-OMe	61.1
13-OMe	60.9
14-OMe	51.0

Angeloyl	
1"	167.8
2"	127.9
3"	138.1
4"-Me	15.8
5"-Me	20.5

Experimental Protocols

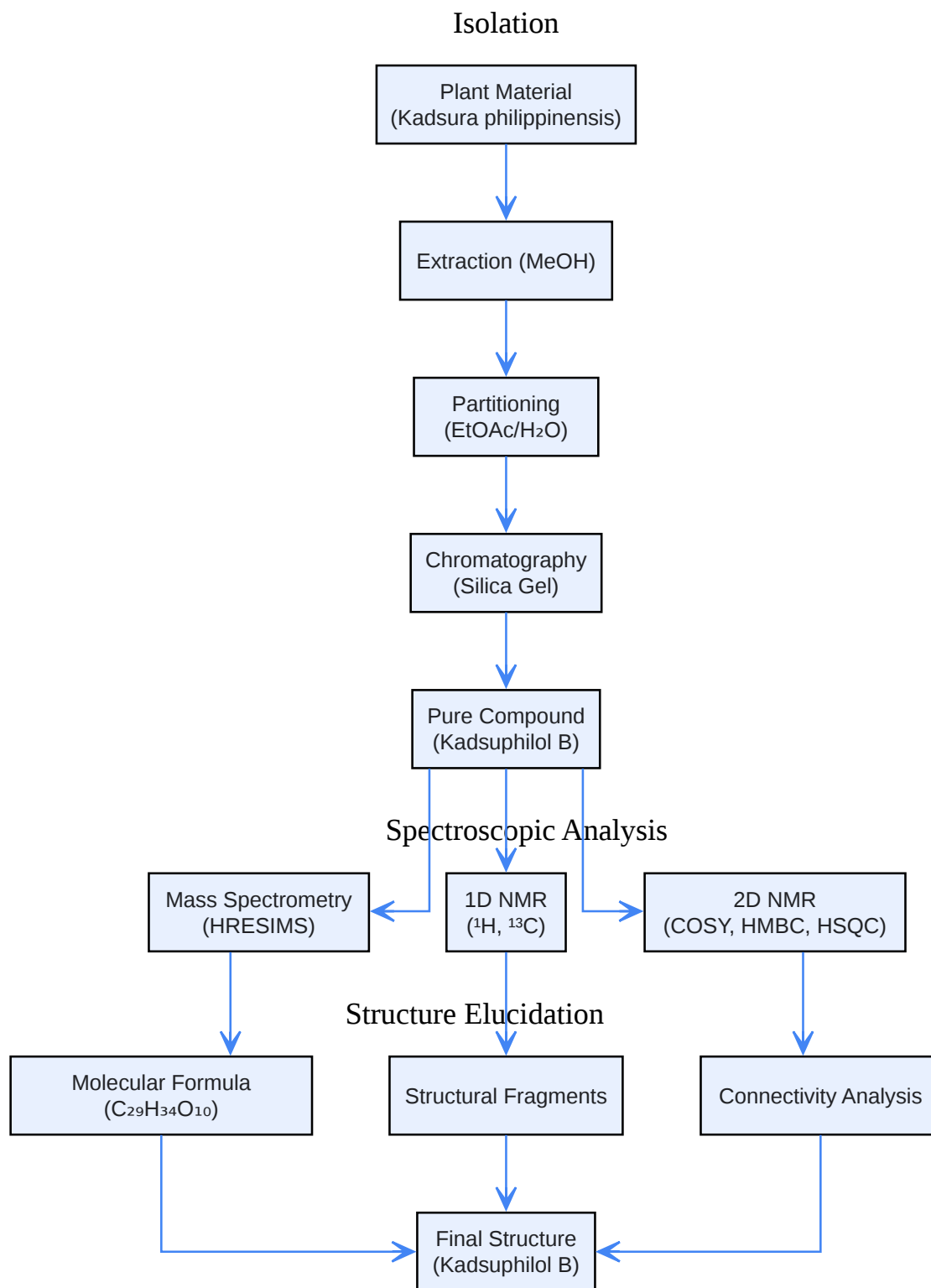
General Experimental Procedures: Optical rotations were measured on a JASCO P-1020 polarimeter. UV spectra were obtained on a Hitachi U-3210 spectrophotometer. IR spectra were recorded on a Shimadzu IR-470 spectrometer. NMR spectra were recorded on a Varian Unity Plus 400 spectrometer. HRESIMS were measured on a Bruker APEX II mass spectrometer.

Plant Material: The stems of *Kadsura philippinensis* were collected from Lai-I, Pingtung County, Taiwan, in August 2003.

Extraction and Isolation: The air-dried stems of *K. philippinensis* (10 kg) were extracted with MeOH. The MeOH extract was partitioned between EtOAc and H₂O. The EtOAc-soluble portion was subjected to a series of chromatographic techniques, including silica gel column chromatography, to yield **kadsuphilol B**.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis and structure elucidation of a natural product like **kadsuphilol B**.



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Caption: Workflow of Natural Product Structure Elucidation.

- To cite this document: BenchChem. [Spectroscopic Data and Analysis of Kadsuphilol B: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15239646#spectroscopic-data-nmr-ms-of-kadsuphilol-b]

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